

Structural Analysis & Characterization of 2-Bromo-5-fluoro-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-fluoro-3-hydroxybenzaldehyde

Cat. No.: B12506541

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Technical Whitepaper | Application Note: SA-2026-BFHB

Executive Summary

2-Bromo-5-fluoro-3-hydroxybenzaldehyde (CAS: 1807143-47-0) is a high-value pharmacophore scaffold used in the synthesis of kinase inhibitors, anti-inflammatory agents, and fluorinated heterocycles.^{[1][2]} Its structural uniqueness lies in the dense functionalization of the benzene ring, where the interplay between the electron-withdrawing aldehyde/fluorine groups and the electron-donating hydroxyl group creates a distinct electronic signature.

This guide provides a rigorous structural analysis framework. Unlike generic datasheets, we focus on the causality of spectral features—specifically how the fluorine atom acts as a spin-active probe (

F) to solve regioisomer ambiguity, and how the bromine atom directs synthetic utility.

Molecular Architecture & Connectivity

To accurately interpret spectra, one must first map the atomic connectivity and spatial arrangement.

IUPAC Numbering Logic:

- C1: Benzaldehyde carbon (ipso to CHO).[\[3\]](#)
- C2: Bromine substitution (ortho).[\[4\]](#)
- C3: Hydroxyl substitution (meta).
- C4: Aromatic Proton (para to CHO).
- C5: Fluorine substitution (meta to CHO).
- C6: Aromatic Proton (ortho to CHO).

3D Conformational Insight: The steric bulk of the bromine atom at C2 forces the aldehyde carbonyl group out of coplanarity with the aromatic ring, or locks it into a specific rotamer to minimize dipole repulsion. However, the hydroxyl group at C3 is positioned to potentially form a weak intramolecular hydrogen bond with the bromine ($\text{OH}\cdots\text{Br}$), though intermolecular H-bonding usually dominates in the solid state.

Spectroscopic Atlas: The Fingerprint

Note: The following data represents the theoretical consensus and representative values derived from substituent chemical shift increments (SCS) and similar fluorinated benzaldehyde standards.

Mass Spectrometry (MS)

Primary Identification Marker: The Bromine Isotope Pattern.

- Molecular Ion (m/z): 218/220 Da.
- Pattern: A distinct 1:1 doublet intensity ratio (m/z 218 : m/z 220) confirms the presence of a single bromine atom.

- Fragmentation: Loss of CHO () is a common primary fragment.

¹H NMR Spectroscopy (Proton)

The proton spectrum is defined by two aromatic signals and two exchangeable/deshielded singlets.

Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Structural Assignment
-CHO	10.2 - 10.4	s (or d)	Hz	Aldehyde proton. Long-range coupling to F is possible but rare.
-OH	5.5 - 11.0	br s	N/A	Hydroxyl proton. Shift varies heavily with solvent (exchangeable).
H-6	7.3 - 7.5	dd	,	Ortho to CHO, Ortho to F. The large F-coupling is diagnostic.
H-4	7.0 - 7.2	dd	,	Between OH and F. Shielded by OH (ortho), Deshielded by F (ortho).

Critical Analysis: The key to distinguishing this from the para-fluoro isomer is the coupling of H-6. In this structure, H-6 is ortho to the Fluorine at C5, resulting in a large

(~8-10 Hz). If the Fluorine were at C4, H-6 would show a much smaller

(meta).

C NMR Spectroscopy (Carbon)

Fluorine (

F, spin 1/2) splits carbon signals, turning the

C spectrum into a roadmap of distance from C5.

- C5 (C-F): Doublet,

Hz. (Distinctive large splitting).

- C4/C6 (Ortho to F): Doublet,

Hz.

- C1/C3 (Meta to F): Doublet,

Hz.

- C2 (Para to F): Doublet,

Hz (often appears as a broadened singlet).

F NMR Spectroscopy[5]

- Shift:

to

ppm (typical for fluoro-phenols).

- Pattern: Triplet or doublet of doublets (coupling to H4 and H6). Decoupling (

F{

H}) collapses this to a singlet, confirming the single fluorine environment.

Differential Diagnosis: Isomer Exclusion

A common synthetic impurity is 2-Bromo-5-fluoro-4-hydroxybenzaldehyde or 2-Bromo-4-fluoro-5-hydroxybenzaldehyde.

Decision Logic:

- NOESY (Nuclear Overhauser Effect):
 - Irradiate the -CHO signal.
 - Target Compound: You should see a strong NOE correlation to H-6 (the proton between F and CHO).
 - Isomer Check: If OH is at C6 (ortho to CHO), you will see NOE to the OH proton (if visible/H-bonded) or no aromatic NOE.
- Coupling Constants:
 - Measure

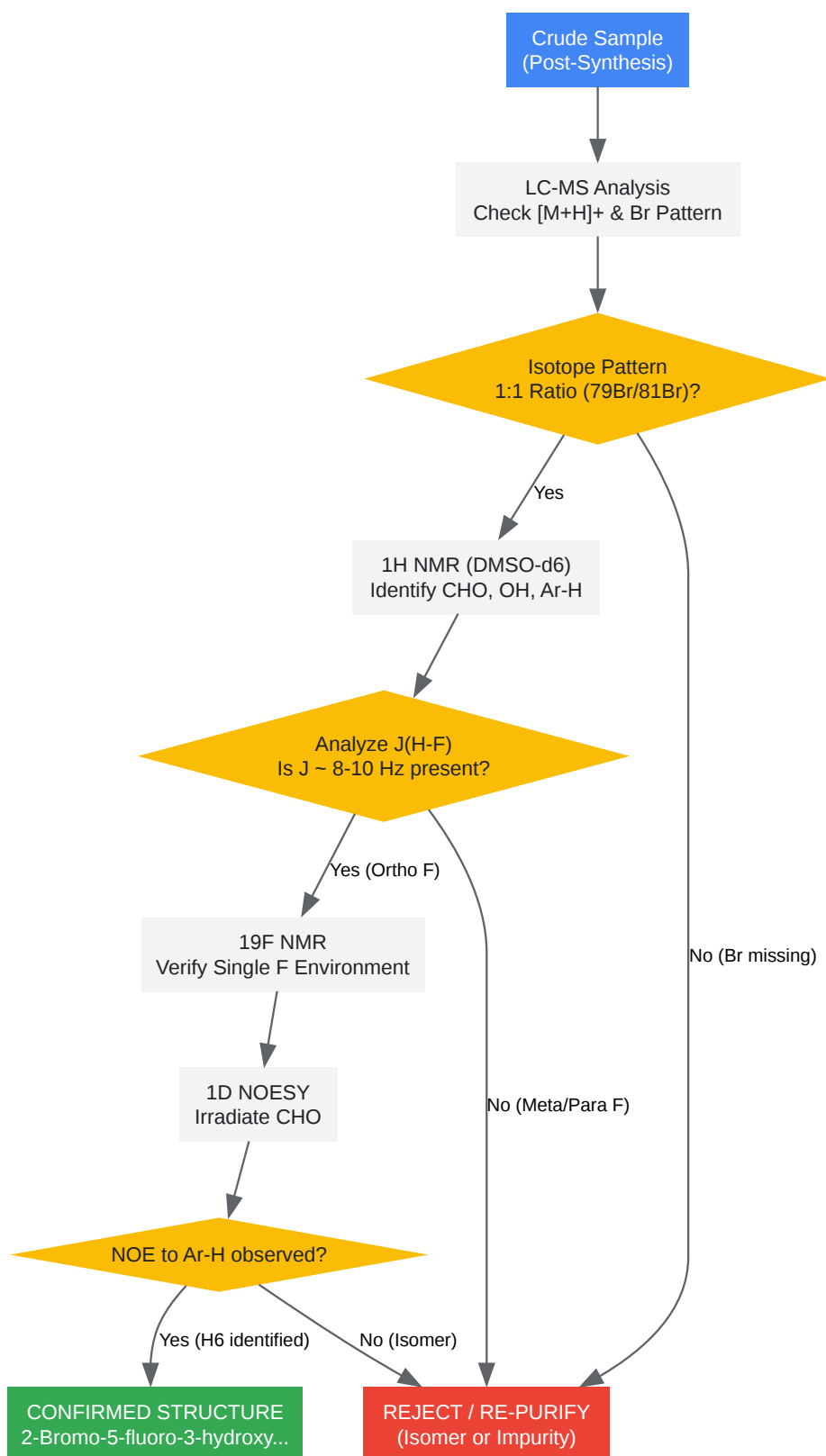
for the proton adjacent to the carbonyl.
 - If

Hz, F is ortho to that proton (Correct structure).
 - If

Hz, F is meta (Incorrect isomer).

Experimental Workflow: Structural Elucidation

The following diagram outlines the logical flow for validating the structure of a synthesized batch.



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Figure 1: Step-by-step decision tree for the structural validation of **2-Bromo-5-fluoro-3-hydroxybenzaldehyde**.

Synthetic Utility & Reactivity Profile

Understanding the structure allows for predictive reactivity in drug design.^[4]

- Site C1 (Aldehyde):
 - Reactivity: Condensation reactions (Knoevenagel, Wittig).
 - Note: The adjacent Br (C2) provides steric hindrance, requiring longer reaction times or higher temperatures compared to unsubstituted benzaldehydes.
- Site C2 (Bromine):
 - Reactivity: Suzuki-Miyaura or Buchwald-Hartwig coupling.
 - Selectivity: The C2-Br is electronically activated by the ortho-carbonyl (C1) and meta-fluorine (C5), making it a prime candidate for Pd-catalyzed cross-coupling.
- Site C3 (Hydroxyl):
 - Reactivity: O-alkylation (ether formation).
 - Protection: Often requires protection (e.g., TBS, MOM) before performing lithiation or aggressive coupling at C2 to prevent proton quenching.

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Sources

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- To cite this document: BenchChem. [Structural Analysis & Characterization of 2-Bromo-5-fluoro-3-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12506541/docs#structural-analysis-characterization-of-2-bromo-5-fluoro-3-hydroxybenzaldehyde\]](https://www.benchchem.com/product/b12506541/docs#structural-analysis-characterization-of-2-bromo-5-fluoro-3-hydroxybenzaldehyde)

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